

Personal protective equipment for handling hVEGF-IN-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: hVEGF-IN-1

Cat. No.: B2554011

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Essential Safety and Handling Guide for hVEGF-IN-1

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the research compound **hVEGF-IN-1**. It is intended for researchers, scientists, and professionals in drug development.

Compound Information:

Property	Value	Source
CAS Number	1637443-98-1	[1][2][3]
Molecular Formula	C34H43N7O2	[1][2]
Molecular Weight	581.8 g/mol	[1]
Appearance	Solid	[1]
Solubility	DMF: 25 mg/ml, DMSO: 2 mg/ml, Ethanol: 25 mg/ml	[1]
Storage	-20°C	[1][2]
Stability	≥ 4 years at -20°C	[1]

Hazard Identification and Precautionary Measures

As a potent small molecule inhibitor, **hVEGF-IN-1** should be handled with care in a laboratory setting. While a specific GHS classification may not be readily available for this research compound, similar compounds in this class warrant a cautious approach. Assume the compound is hazardous and take appropriate precautions.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemical-resistant gloves.	Prevents skin contact with the compound.
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or dust.
Skin and Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Minimizes inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Reconstitution:

- Before handling, ensure you are wearing the appropriate PPE.
- Work in a designated area, preferably within a chemical fume hood, to contain any potential spills or dust.
- To reconstitute, use the appropriate solvent as indicated by your experimental protocol and the solubility data. For example, to make a 10 mM stock solution in DMSO, you would dissolve 5.82 mg of **hVEGF-IN-1** in 1 mL of DMSO.
- Close the container tightly after use to prevent contamination and exposure.

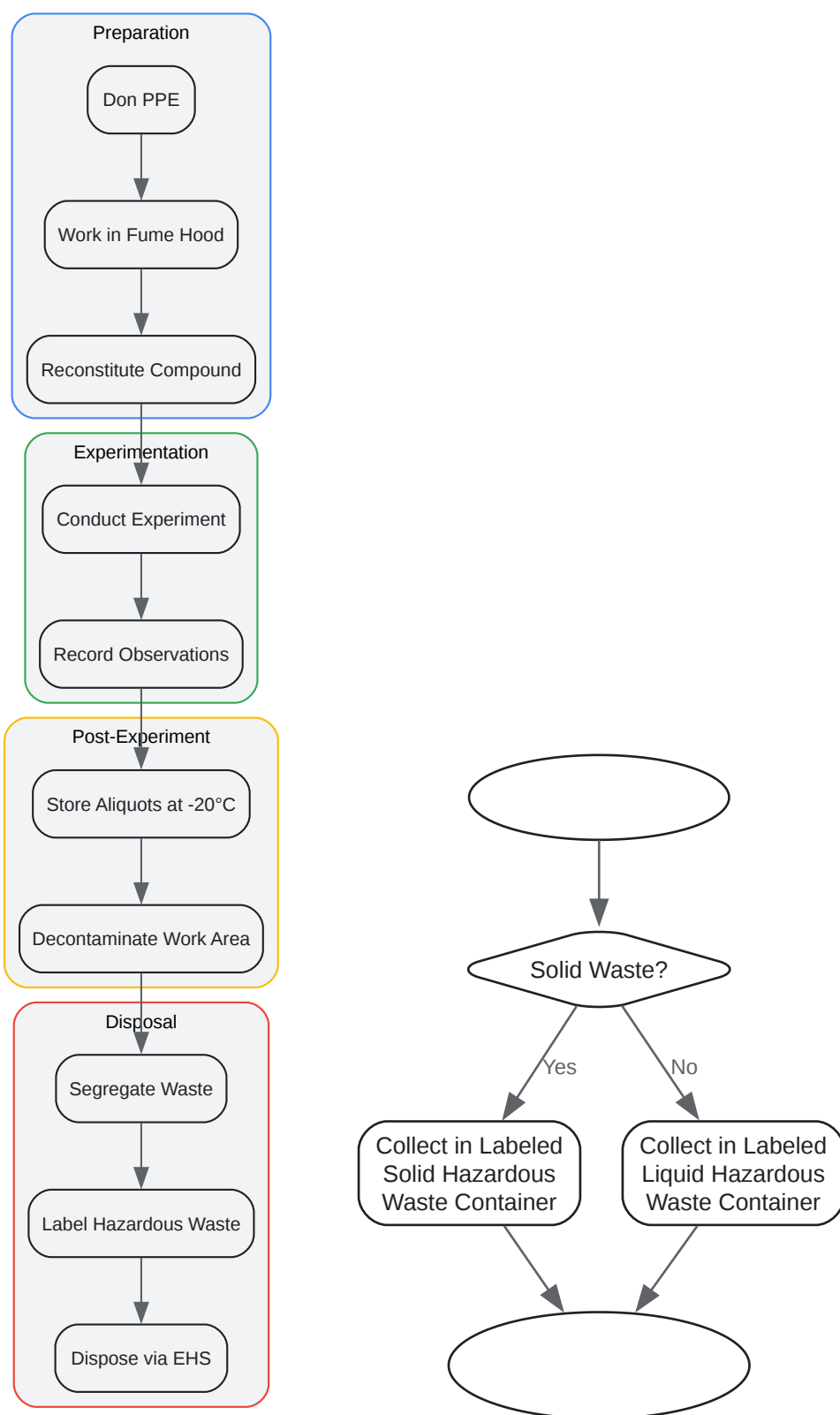
2. Experimental Use:

- When using **hVEGF-IN-1** in experiments, continue to wear all required PPE.
- Avoid generating aerosols or dust.
- If working with cell cultures or animals, follow all institutional guidelines for the handling of biologically active small molecules.

3. Storage of Stock Solutions:

- Store stock solutions at -20°C or -80°C for long-term stability.^[4]
- Aliquot stock solutions into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

The following diagram outlines the general workflow for safely handling **hVEGF-IN-1** in a research laboratory.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. hVEGF-IN-1 Supplier | CAS 1637443-98-1 | AOBIOUS [aobious.com]
- 3. hVEGF-IN-1 (1 x 25 mg) | Reagentia [reagentia.eu]
- 4. medchemexpress.com [medchemexpress.com]
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